

Commercial Availability and Synthetic Guide for 2-Bromocyclopent-2-enone

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Compound of Interest

Compound Name: *2-Bromocyclopent-2-enone*

Cat. No.: *B083605*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key chemical properties, and a detailed experimental protocol for the synthesis of **2-Bromocyclopent-2-enone**. This valuable synthetic intermediate is utilized in the development of a variety of more complex molecules in medicinal chemistry and materials science.

Commercial Suppliers

2-Bromocyclopent-2-enone is readily available from a number of commercial chemical suppliers, typically at purities of 95-97%. Below is a summary of some of the key suppliers. Researchers should note that availability and pricing are subject to change and should be confirmed directly with the vendor.

Supplier	Purity	Notes
Synthonix, Inc.	97%	Typically in stock. [1]
AChemBlock	97%	Available in various quantities. [2]
Combi-Blocks	95%	Available through the MOLBASE platform. [3]
ACTIVATE Scientific	97%	Available through the MOLBASE platform. [3]
INDOFINE Chemical Company, Inc.	97%	Available through the MOLBASE platform. [3]
Smolecule	Not Specified	Commercial availability noted. [4]

Physicochemical and Spectral Data

A summary of the key physical and chemical properties of **2-Bromocyclopent-2-enone** is provided below. It is important to note that while some experimental data is available, many physical properties are computationally predicted and should be considered as such.

Property	Value	Source
Chemical Formula	<chem>C5H5BrO</chem>	PubChem[5]
Molecular Weight	161.00 g/mol	PubChem[5]
CAS Number	10481-34-2	PubChem[5]
Appearance	White crystalline solid	Organic Syntheses Prep.
Melting Point	36-37 °C	Organic Syntheses Prep.
Boiling Point	Not available (n/a)	ChemSynthesis[1]
Density	Not available (n/a)	ChemSynthesis[1]
Solubility	Soluble in carbon tetrachloride, benzene, methylene chloride	Organic Syntheses Prep.
¹³ C NMR	Spectral data available	PubChem[5]
GC-MS	Spectral data available	PubChem[5]
IR Spectra	Spectral data available	PubChem[5]

Synthesis of 2-Bromocyclopent-2-enone

A reliable method for the preparation of **2-Bromocyclopent-2-enone** is through the bromination and subsequent dehydrobromination of 2-cyclopentenone. The following protocol is adapted from a procedure published in Organic Syntheses.

Experimental Protocol

Step 1: Bromination of 2-Cyclopentenone

- In a well-ventilated fume hood, a solution of 18.98 g (231.2 mmol) of 2-cyclopentenone in 150 mL of carbon tetrachloride is added to a 1-L, three-necked, round-bottomed flask equipped with a mechanical stirrer, a thermometer, and an addition funnel.
- The solution is cooled to 0°C using an ice bath.

- A solution of 40.5 g (253.4 mmol, 13.0 mL) of bromine in 150 mL of carbon tetrachloride is added dropwise over a period of 1 hour, maintaining the temperature at 0°C.
- After the addition is complete, the reaction mixture is stirred for an additional 30 minutes at 0°C.
- The solvent is removed under reduced pressure to yield a crude oil.

Step 2: Dehydrobromination

- The crude product from Step 1 is not detailed in the immediate search results, however a general approach involves reacting the crude dibromide with a suitable base to induce elimination of HBr.

Purification:

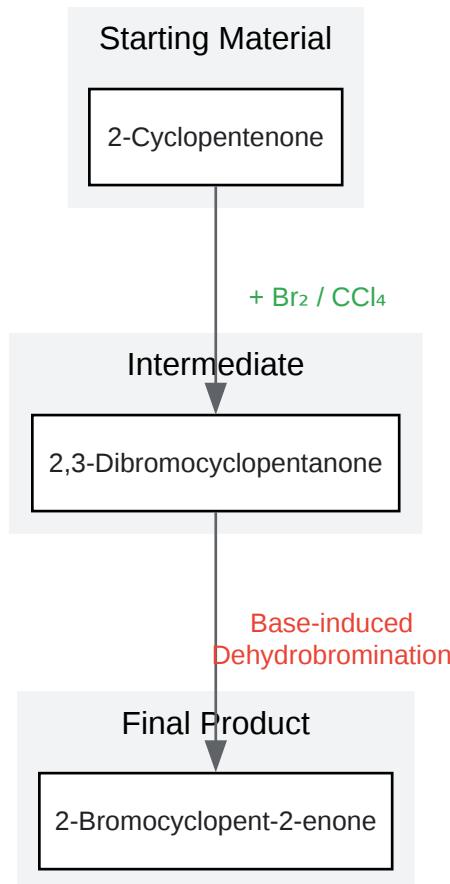
Distillation of the resulting oil (69–78°C, 1.0 mm) affords 23.7 g (147.2 mmol, 64%) of a white crystalline solid with a melting point of 36–37°C.

Note: This protocol is a summary and should be carried out with strict adherence to all laboratory safety procedures. For complete details, refer to the original Organic Syntheses procedure.

Synthetic Pathway

The synthesis of **2-Bromocyclopent-2-enone** from 2-cyclopentenone is a two-step process involving bromination followed by dehydrobromination.

Synthesis of 2-Bromocyclopent-2-enone

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Caption: Synthetic route to **2-Bromocyclopent-2-enone**.

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